

Synthesis of δ -Damascone via Diels-Alder

Reaction: A Technical Guide

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Compound of Interest		
Compound Name:	delta-Damascone	
Cat. No.:	B1588474	Get Quote

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Abstract

 δ -Damascone, a significant fragrance and flavor compound prized for its complex fruity and rosy aroma, is synthesized through a pathway prominently featuring a Diels-Alder reaction. This technical guide provides an in-depth exploration of the synthesis of δ -Damascone, focusing on a common and effective two-step method. The core of this synthesis involves a [4+2] cycloaddition between 1,3-pentadiene and mesityl oxide to form the key intermediate, 1-acetyl-2,6,6-trimethyl-3-cyclohexene. This is followed by a directed aldol condensation with acetaldehyde to yield the final product. This document furnishes detailed experimental protocols, quantitative data, and mechanistic visualizations to serve as a comprehensive resource for professionals in the field.

Introduction

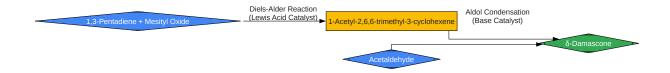
The damascones are a group of C13-norisoprenoid fragrance molecules known for their potent and multifaceted olfactory profiles. Among them, δ -damascone (1-(2,6,6-trimethyl-3-cyclohexen-1-yl)but-2-en-1-one) is a commercially valuable compound used extensively in the perfumery and food industries. Its synthesis has been the subject of considerable research, with the Diels-Alder reaction emerging as a robust and efficient strategy for constructing the core cyclohexene ring structure. This cycloaddition provides a reliable method for forming carbon-carbon bonds and establishing the requisite stereochemistry for the damascone

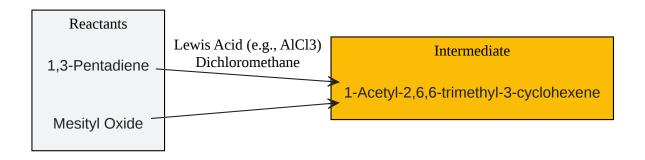


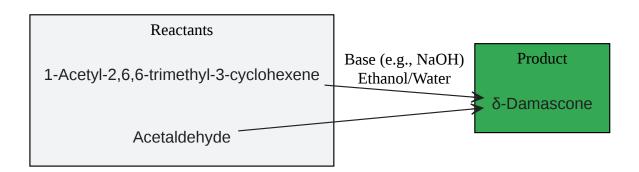
framework. This guide will focus on the synthesis of δ -Damascone through the Diels-Alder reaction of 1,3-pentadiene and mesityl oxide, followed by an aldol condensation.

Overall Synthetic Pathway

The synthesis of δ -Damascone is typically achieved in two main steps as illustrated below. The initial step is a Lewis acid-catalyzed Diels-Alder reaction to form the cyclohexene intermediate. The second step is a base-catalyzed aldol condensation to introduce the butenone side chain.







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